

Anwendungshinweise und Protokolle zur Aktiferrin-Supplementierung in der Säugetierzellkultur

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aktiferrin

Cat. No.: B1202359

[Get Quote](#)

Anwendungsgebiet: Optimierung von Zellkulturmedien zur Steigerung von Zellwachstum, Viabilität und Produktivität in der biopharmazeutischen Forschung und Produktion.

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einleitung

Eisen ist ein essentielles Spurenelement für das Wachstum und den Metabolismus von Säugetierzellen.^{[1][2][3]} Es ist ein kritischer Kofaktor für zahlreiche Enzyme, die an der DNA-Synthese, dem zellulären Energiestoffwechsel und der Zellatmung beteiligt sind.^[4] In der biopharmazeutischen Produktion, insbesondere bei der Kultivierung von CHO-Zellen (Chinese Hamster Ovary) zur Herstellung monoklonaler Antikörper (mAbs), hat sich gezeigt, dass eine adäquate Eisensupplementierung die Produktivität signifikant steigern kann.^{[1][5][6]}

Aktiferrin ist ein pharmazeutisches Präparat, das Eisen(II)-sulfat enthält. Obwohl **Aktiferrin** selbst nicht direkt in Zellkulturprotokollen zitiert wird, kann sein aktiver Bestandteil, Eisen(II)-sulfat, als Eisenergänzung in Zellkulturmedien verwendet werden.^{[4][7][8][9]} Diese Applikationshinweise beschreiben die Rolle von Eisen in der Säugetierzellkultur und stellen Protokolle zur Supplementierung mit Eisenverbindungen wie Eisen(II)-sulfat zur Verfügung.

Die duale Rolle von Eisen in der Zellkultur

Eisen ist für Säugetierzellen sowohl essentiell als auch potenziell toxisch.

- **Essentielle Funktionen:** Eisen ist ein zentraler Bestandteil von Hämproteinen und Eisen-Schwefel-Clustern, die für den Elektronentransport in den Mitochondrien und somit für die zelluläre Energiegewinnung unerlässlich sind.[1] Ein Eisenmangel kann den Zellzyklus blockieren oder Apoptose auslösen.[2]
- **Toxizität und oxidativer Stress:** Freies Eisen, insbesondere in seiner zweiwertigen Form (Fe^{2+}), kann an den Fenton- und Haber-Weiss-Reaktionen teilnehmen.[1] Diese Reaktionen erzeugen hochreaktive Sauerstoffspezies (ROS), die zu oxidativem Stress führen. Oxidativer Stress kann Proteine, Lipide und DNA schädigen, was die Produktqualität beeinträchtigen und zum Zelltod führen kann.[1][5][6]

Aufgrund dieser dualen Rolle ist die kontrollierte Zufuhr von Eisen in einer bioverfügbaren und nicht-toxischen Form entscheidend für eine erfolgreiche Zellkultur. In der Natur wird dieser Transport durch das Protein Transferrin reguliert, das Eisen bindet und über spezifische Rezeptoren an die Zellen abgibt.[10][11][12] In serumfreien Medien, die in der modernen biopharmazeutischen Produktion Standard sind, muss Eisen in anderer Form zugeführt werden.[3][10]

Eisensupplementierung in der Praxis

Als Alternative zu Transferrin werden häufig anorganische Eisensalze oder Eisen-Chelat-Komplexe verwendet.[13] Gängige Eisenquellen sind:

- Eisen(II)-sulfat (FeSO_4)[4][7][13]
- Eisen(III)-nitrat ($\text{Fe}(\text{NO}_3)_3$)[1]
- Eisen(III)-citrat ($\text{FeC}_6\text{H}_5\text{O}_7$)[13][14][15]
- Eisen(III)-Ammoniumcitrat (FAC)[13][16]

Die optimale Eisenkonzentration ist zelllinienspezifisch und muss empirisch ermittelt werden. Studien an CHO-Zellen haben gezeigt, dass Konzentrationen im Bereich von 10 μM bis 500 μM wirksam sein können, um die Titer monoklonaler Antikörper zu erhöhen.[1][17]

Quantitative Daten zur Eisensupplementierung

Die folgende Tabelle fasst quantitative Daten aus Studien zusammen, die den Effekt der Eisensupplementierung auf CHO-Zellkulturen untersucht haben.

Eisenquelle	Konzentrationsbereich	Beobachtete Effekte auf CHO-Zellen	Referenz
Eisen(III)-nitrat	50 - 200 μ M	Erhöhte mAb-Produktivität und Galaktosylierung; gesteigerter oxidativer Stress.	[1]
Diverse Eisenquellen	10 - 110 μ M	Lineare Korrelation zwischen Eisenkonzentration und maximaler Viable Cell Density (VCD) sowie Titer.	[17]
Eisen(II)-sulfat & Natriumcitrat	0.1 - 0.5 mM (Eisen)	Gesteigerte mAb-Produktivität um 30-40% bei gleichbleibendem Zellwachstum.	[13][16]
Eisen(III)-citrat	500 μ M	Erhöhtes Zellwachstum und mAb-Produktion in proteinfreiem Medium.	[14]

Experimentelle Protokolle

Protokoll 1: Bestimmung der optimalen Eisenkonzentration

Dieses Protokoll beschreibt ein Screening-Experiment zur Ermittlung der optimalen Konzentration von Eisen(II)-sulfat für eine spezifische CHO-Zelllinie.

Materialien:

- CHO-Zelllinie, die einen monoklonalen Antikörper produziert
- Basales, chemisch definiertes Zellkulturmedium (eisenarm)
- Eisen(II)-sulfat-Heptahydrat ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$), zellkulturgeeignet[7][8][9][18]
- Steriles Wasser für Injektionszwecke (WFI)
- Schüttelkolben oder 96-Well-Platten
- Inkubator (37 °C, 5-8% CO_2)
- Zellzählgerät (z.B. mit Trypanblau-Ausschluss)
- Analysegerät für mAb-Titer (z.B. HPLC, ELISA)

Vorgehensweise:

- Stammlösung vorbereiten: Eine 100 mM Stammlösung von Eisen(II)-sulfat-Heptahydrat in sterilem WFI-Wasser herstellen. Die Lösung durch einen 0,22 μm Filter sterilisieren.
- Testkonzentrationen ansetzen: Das basale Zellkulturmedium mit der Eisen-Stammlösung auf die gewünschten Endkonzentrationen (z.B. 0, 25, 50, 100, 200, 400 μM) supplementieren.
- Zellen aussäen: Zellen in die vorbereiteten Medien in Schüttelkolben oder 96-Well-Platten mit einer Dichte von $2\text{-}3 \times 10^5$ Zellen/mL aussäen.[13][19]
- Kultivierung: Die Zellen über einen Zeitraum von 10-14 Tagen inkubieren. Gegebenenfalls eine Fed-Batch-Strategie anwenden und Nährstoffe wie Glukose und Glutamin nach Bedarf zugeben.[13][15]
- Probenahme und Analyse: Regelmäßig (z.B. alle 2 Tage) Proben entnehmen, um die Dichte viabler Zellen (VCD) und die Viabilität zu bestimmen. Am Ende der Kultivierung den Überstand zur Bestimmung des mAb-Titers ernten.

- Datenauswertung: VCD, Viabilität und Titer für jede Eisenkonzentration grafisch darstellen und die optimale Konzentration identifizieren, die die höchste Produktivität bei gleichzeitig hoher Viabilität liefert.

Protokoll 2: Untersuchung von oxidativem Stress

Dieses Protokoll dient der Untersuchung, wie sich unterschiedliche Eisenkonzentrationen auf den oxidativen Stress in den Zellen auswirken.

Materialien:

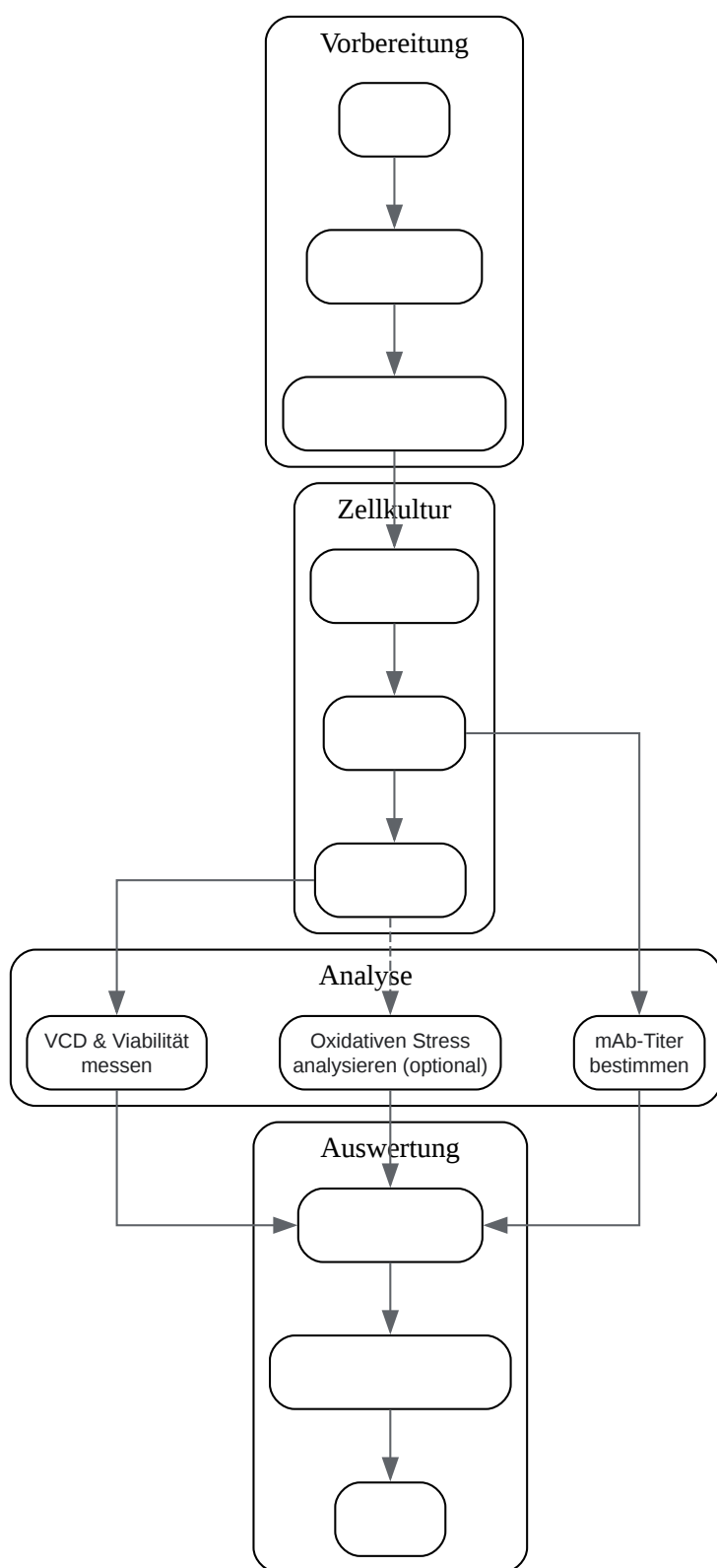
- Zellkulturen aus Protokoll 1
- Assay-Kit zur Detektion mitochondrialer Hydroxylradikale (z.B. auf Fluoreszenzbasis)
- Fluoreszenzmikroskop oder Plattenlesegerät

Vorgehensweise:

- Probenvorbereitung: An bestimmten Tagen der Kultivierung (z.B. Tag 3 und 5) Zellen aus den verschiedenen Eisen-Bedingungen entnehmen.[\[1\]](#)
- Färbung: Die Zellen gemäß den Anweisungen des Assay-Kits mit dem Fluoreszenzfarbstoff für Hydroxylradikale inkubieren.
- Messung: Die Fluoreszenzintensität mittels Mikroskopie oder in einem Plattenlesegerät quantifizieren.
- Analyse: Die relative Fluoreszenz als Maß für die ROS-Produktion mit der Eisenkonzentration korrelieren. Dies hilft, eine Balance zwischen Produktivitätssteigerung und Minimierung von oxidativem Stress zu finden.

Visualisierungen

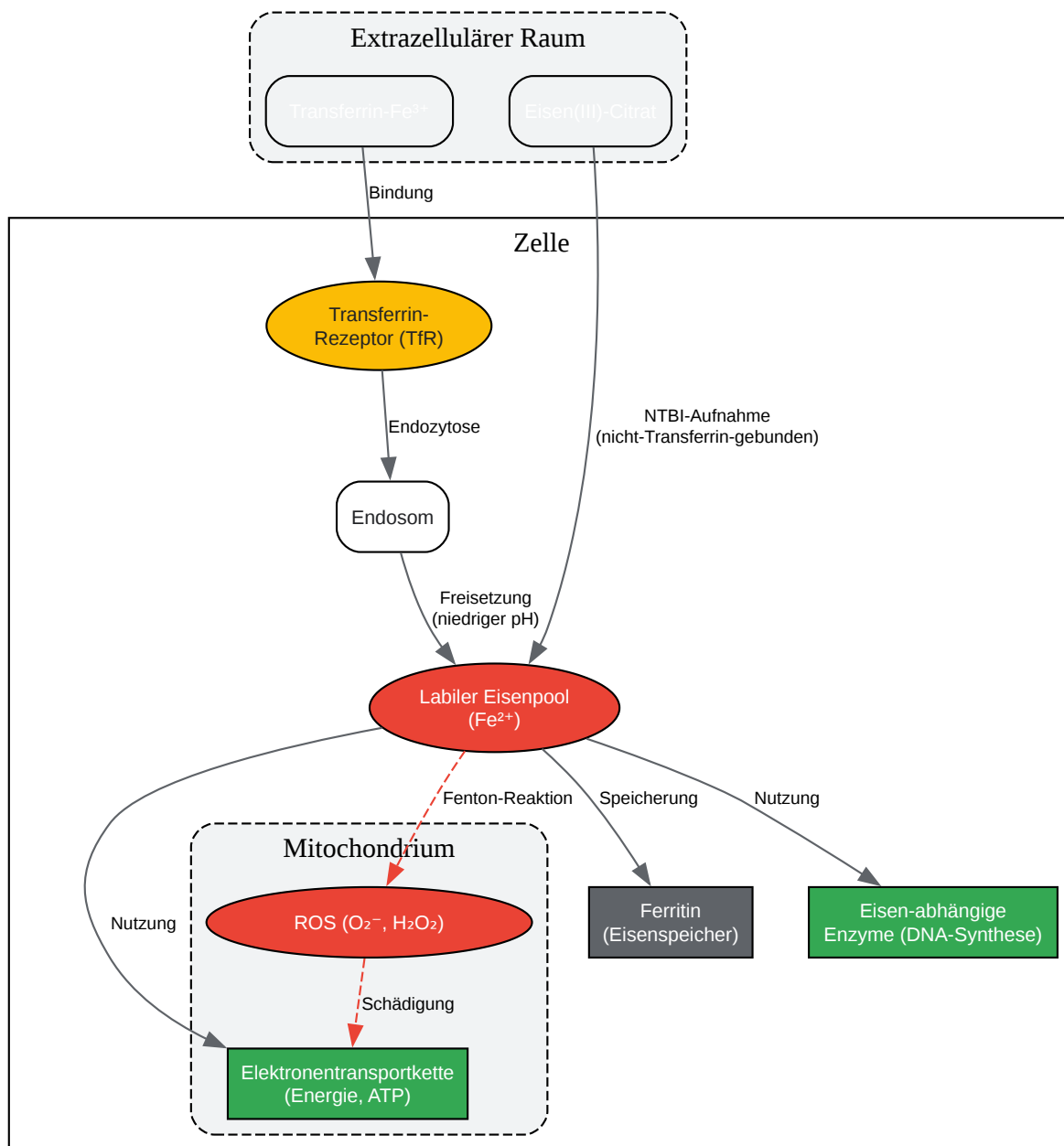
Workflow zur Optimierung der Eisensupplementierung



[Click to download full resolution via product page](#)

Abbildung 1: Workflow zur Optimierung der Eisensupplementierung in Säugetierzellkulturen.

Signalweg der Eisenaufnahme und des oxidativen Stresses



[Click to download full resolution via product page](#)

Abbildung 2: Vereinfachter Signalweg der Eisenaufnahme und der Entstehung von oxidativem Stress.

Schlussfolgerung und Empfehlungen

Die Supplementierung von Zellkulturmedien mit Eisen, beispielsweise in Form von Eisen(II)-sulfat, ist eine effektive Strategie zur Steigerung der Zelldichte und der Produktivität rekombinanter Proteine in der Säugetierzellkultur.[1][17] Die optimale Konzentration ist jedoch ein Kompromiss zwischen der Deckung des zellulären Bedarfs und der Vermeidung von Toxizität durch oxidativen Stress.[1]

Es wird empfohlen, für jede spezifische Zelllinie und jeden Prozess eine Titrationsstudie durchzuführen, um die optimale Eisenkonzentration zu ermitteln. Die Kombination von Eisen mit Chelatoren wie Citrat kann die Bioverfügbarkeit verbessern und die Toxizität verringern.[13][16] Als Alternative zu Eisensalzen kann auch rekombinantes Transferrin in Betracht gezogen werden, um eine physiologischere und kontrolliertere Eisenabgabe in serumfreien und chemisch definierten Medien zu gewährleisten.[10][20][21][22] Die Überwachung von Produktqualitätsattributen wie Glykosylierung und Aggregation ist bei der Optimierung der Eisenkonzentration von entscheidender Bedeutung.[1][17]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ambic.org [ambic.org]
- 2. Serum-Free Medium for Recombinant Protein Expression in Chinese Hamster Ovary Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. bioprocessintl.com [bioprocessintl.com]
- 4. lohmann-minerals.com [lohmann-minerals.com]
- 5. researchgate.net [researchgate.net]

- 6. Effect of iron addition on mAb productivity and oxidative stress in Chinese hamster ovary culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Iron(II) sulfate BioReagent, cell culture mammalian, cell culture insect, = 99 7782-63-0 [sigmaaldrich.com]
- 8. Iron(II) sulfate BioReagent, cell culture mammalian, cell culture insect, = 99 7782-63-0 [sigmaaldrich.com]
- 9. 硫酸铁(II) 七水合物 - 铁矾 七水合物, Iron(II) sulfate heptahydrate [sigmaaldrich.com]
- 10. cellculturedish.com [cellculturedish.com]
- 11. cellculturedish.com [cellculturedish.com]
- 12. The effect of iron and transferrin on the response of serum-free cultures of mouse lymphocytes to concanavalin A and lipopolysaccharide - PMC [pmc.ncbi.nlm.nih.gov]
- 13. ovid.com [ovid.com]
- 14. Hybridoma growth and monoclonal antibody production in iron-rich protein-free medium: effect of nutrient concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Exploring the limits of conventional small-scale CHO fed-batch for accelerated on demand monoclonal antibody production - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. tandfonline.com [tandfonline.com]
- 18. shop-lolab.de [shop-lolab.de]
- 19. Advancing Cell Culture: Low-Impurity Iron Sources in Cellvento® 4CHO Medium [sigmaaldrich.com]
- 20. bioprocessintl.com [bioprocessintl.com]
- 21. invitria.com [invitria.com]
- 22. Evaluation of recombinant human transferrin (DeltaFerrin™) as an iron chelator in serum-free media for mammalian cell culture - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anwendungshinweise und Protokolle zur Aktiferrin-Supplementierung in der Säugetierzellkultur]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202359#aktiferrin-supplementation-in-mammalian-cell-culture-protocols]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com